Spectroscopic Data of Diethyl Phenylmalonate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Ethyl phenyl malonate*
CAS No.:	*15162-26-2*
Cat. No.:	*B1143694*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for diethyl phenylmalonate, a key intermediate in the synthesis of various pharmaceuticals, including barbiturates like phenobarbital. The following sections present detailed quantitative data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), along with generalized experimental protocols for these analytical techniques.

Core Spectroscopic Data

The spectroscopic data presented below has been compiled from various sources to provide a thorough characterization of diethyl phenylmalonate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound.

^{1}H NMR (Proton NMR) Data

The ^{1}H NMR spectrum of diethyl phenylmalonate shows characteristic signals for the ethyl and phenyl protons. The general chemical shift ranges are δ 1.2–4.3 ppm for the ester methyl/methylene protons and δ 7.2–7.5 ppm for the aromatic protons.[1]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.25	Triplet	6H	$-CH_3$
~4.20	Quartet	4H	$-O-CH_2-$
~4.55	Singlet	1H	Ph-CH<
~7.35	Multiplet	5H	Aromatic

^{13}C NMR (Carbon-13 NMR) Data

The ^{13}C NMR spectrum provides information on the carbon framework of the molecule.

Chemical Shift (δ) ppm	Assignment
~14.0	$-CH_3$
~58.0	Ph-CH<
~61.5	$-O-CH_2-$
~128.0	Aromatic CH (ortho)
~128.5	Aromatic CH (meta)
~129.0	Aromatic CH (para)
~135.0	Aromatic C (quaternary)
~168.0	C=O (Ester)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic absorption of infrared radiation. For diethyl phenylmalonate, a key feature is the

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strong absorption band of the ester carbonyl group.

Wavenumber (cm^{-1})	Intensity	Assignment
1730-1750	Strong	C=O Stretch (Ester)[1]
~3000	Medium	C-H Stretch (Aromatic)
2850-2990	Medium	C-H Stretch (Aliphatic)
1000-1300	Strong	C-O Stretch (Ester)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, aiding in its identification and structural elucidation. The electron ionization (EI) mass spectrum of diethyl phenylmalonate is characterized by several key fragments.

m/z	Relative Intensity	Assignment
236	Moderate	$[M]^+$ (Molecular Ion)
191	Moderate	$[M - OEt]^+$
164	High	$[M - COOEt + H]^+$ or $[M - 72]^+$
118	High	$[Ph-CH=C=O]^+$
91	Very High	$[C_7H_7]^+$ (Tropylium ion)[2]

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques discussed above. These should be adapted based on the specific instrumentation and sample requirements.

NMR Spectroscopy (^1H and ^{13}C)

- Sample Preparation: Dissolve approximately 5-20 mg of diethyl phenylmalonate in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). The choice of solvent is critical to avoid

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interfering signals from the solvent's protons.

- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 300 MHz or higher).
- Data Acquisition:
  - For ^{1}H NMR, acquire the spectrum using a standard single-pulse experiment. Key parameters to set include the spectral width, acquisition time, and relaxation delay.
  - For ^{13}C NMR, a proton-decoupled experiment is typically used to simplify the spectrum. Due to the low natural abundance of ^{13}C, a larger number of scans and a longer acquisition time are generally required compared to ^{1}H NMR.
- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and calibrating the chemical shift scale using the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

Infrared (IR) Spectroscopy

- Sample Preparation: For a liquid sample like diethyl phenylmalonate, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - First, record a background spectrum of the empty salt plates.
  - Place the sample-loaded plates in the spectrometer's sample holder.
  - Acquire the sample spectrum over the desired wavenumber range (typically 4000-400 cm^{-1}).
- Data Processing: The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum.

Mass Spectrometry (GC-MS)

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- Sample Preparation: Prepare a dilute solution of diethyl phenylmalonate in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- Instrumentation: Employ a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- GC Separation:
  - Inject a small volume of the sample solution into the GC.
  - The sample is vaporized and carried by an inert gas through a capillary column. The column temperature is programmed to ramp up, separating the components based on their boiling points and interactions with the column's stationary phase.
- MS Analysis:
  - As the separated diethyl phenylmalonate elutes from the GC column, it enters the mass spectrometer's ion source.
  - In the ion source (typically using electron ionization), the molecules are bombarded with electrons, causing them to ionize and fragment.
  - The resulting ions are then separated by the mass analyzer based on their mass-to-charge ratio (m/z).
- Data Analysis: The detector records the abundance of each ion, generating a mass spectrum that shows the fragmentation pattern of the molecule.

Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of an organic compound like diethyl phenylmalonate.

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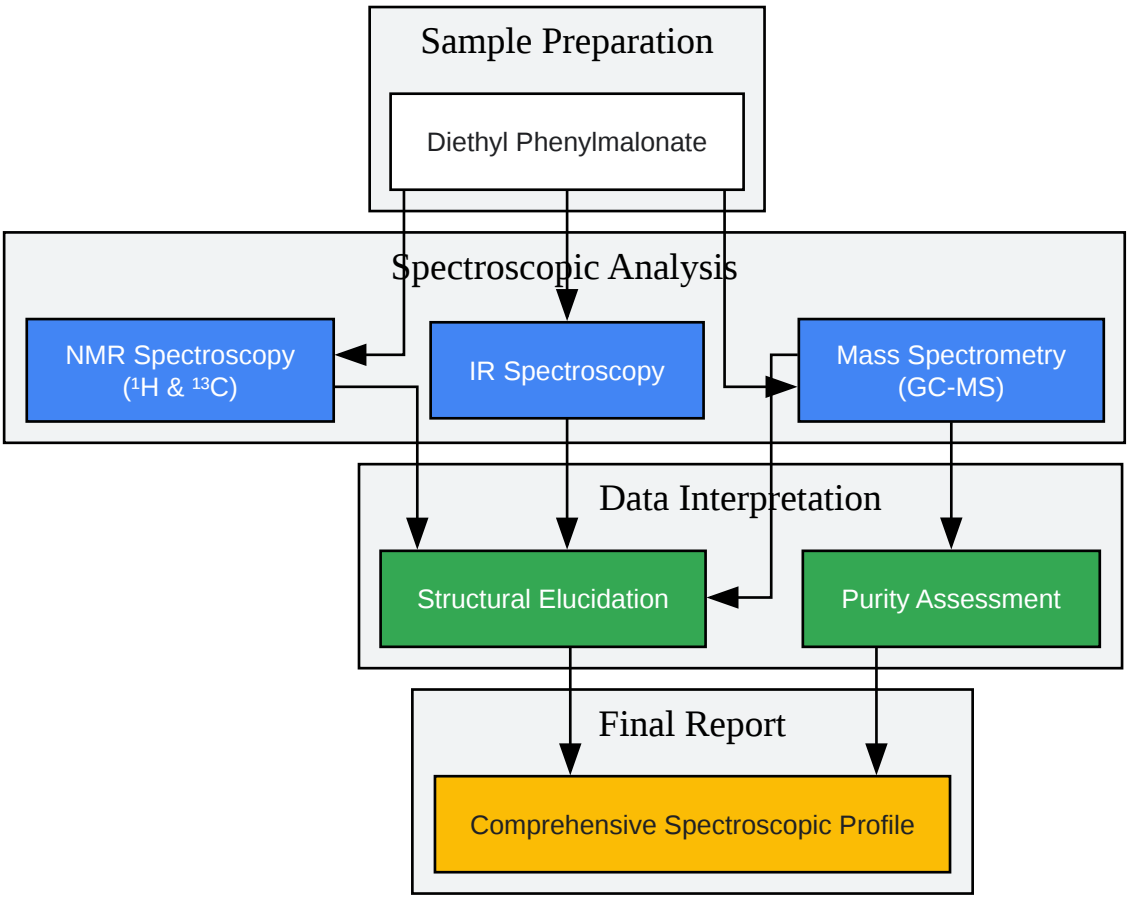

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Caption: Workflow for Spectroscopic Analysis.

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- 2. Diethyl phenylmalonate | C13H16O4 | CID 66514 - PubChem [pubchem.ncbi.nlm.nih.gov]
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